

Thiamine-d3 Pyrophosphate Chloride (d3-Major): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Thiamine hydrochloride
phosphate-d3*

Cat. No.: *B15554504*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Thiamine-d3 pyrophosphate chloride, a deuterated stable isotope-labeled form of thiamine pyrophosphate. This document is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their studies. It covers the core specifications, relevant biological pathways, and a general workflow for quality control.

Core Specifications

Thiamine-d3 pyrophosphate chloride is a critical tool in various research applications, including metabolic studies and as an internal standard in mass spectrometry-based quantification. The following tables summarize its key chemical and physical properties based on data from various suppliers.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Name	3-[(4-Amino-2-methyl-5-pyrimidinyl)methyl]-4-methyl-5-(4,6,6-trihydroxy-4,6-dioxido-3,5-dioxa-4,6-diphosphahex-1-yl)thiazolium-d3 Chloride	[1]
Molecular Formula	C ₁₂ H ₁₆ D ₃ ClN ₄ O ₇ P ₂ S	[2]
Molecular Weight	463.79 g/mol	[1][2]
CAS Number (Labeled)	2483831-79-2	[2]
Unlabeled CAS Number	154-87-0	[1][2]
Appearance	White to off-white solid	
Purity	≥94%	[1]
Storage Temperature	-20°C	[2]

Table 2: Analytical Specifications

Analysis	Specification	Reference
Purity (HPLC)	>95%	[2][3][4]
Identity Confirmation	Conforms to structure by NMR	[2][3][4]
Mass Spectrometry	Conforms to expected mass	[2][3][4]

Thiamine Metabolism and Signaling Pathway

Thiamine pyrophosphate (TPP), the active form of vitamin B1, is a crucial cofactor for several enzymes involved in carbohydrate and amino acid metabolism. The deuterated form, Thiamine-d3 pyrophosphate chloride, follows the same metabolic pathways, making it an excellent tracer for metabolic flux analysis.

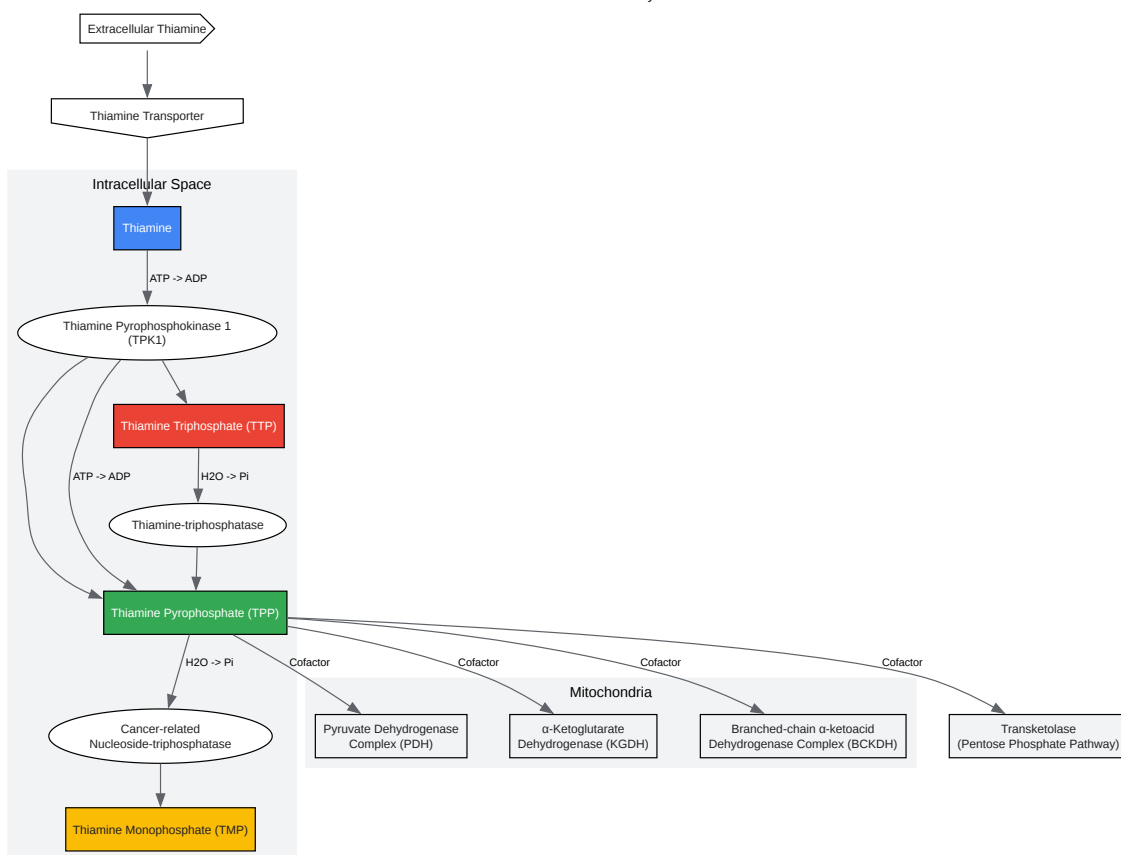
Thiamine is taken up by cells and phosphorylated to thiamine pyrophosphate (TPP) by the enzyme thiamine pyrophosphokinase.[5] TPP then acts as a cofactor for key enzymes in

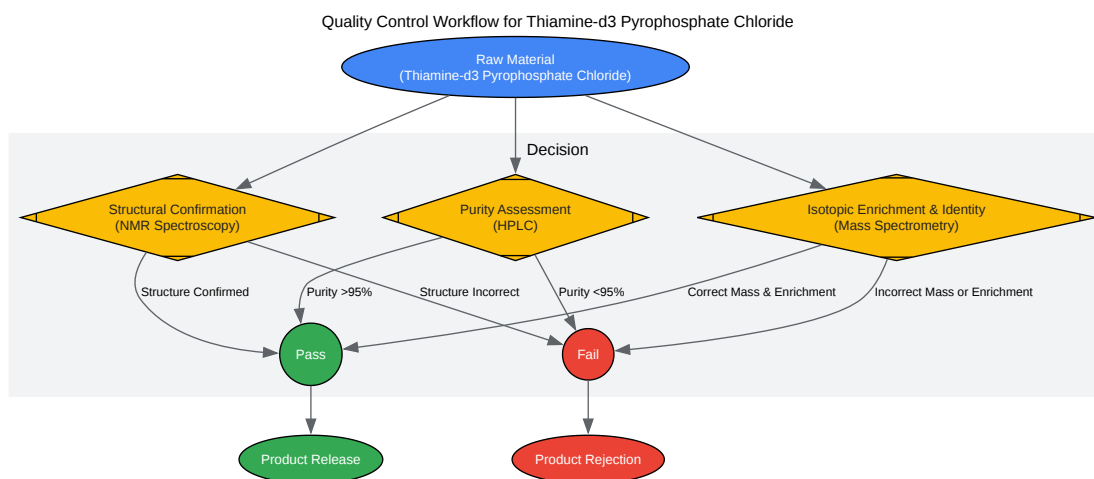
central metabolic pathways, including:

- Pyruvate dehydrogenase complex (PDH): Links glycolysis to the citric acid cycle.
- α -ketoglutarate dehydrogenase complex (KGDH): A key enzyme in the citric acid cycle.
- Branched-chain α -ketoacid dehydrogenase complex (BCKDH): Involved in the catabolism of branched-chain amino acids.
- Transketolase: A key enzyme in the pentose phosphate pathway.

The following diagram illustrates the intracellular conversion of thiamine to its active coenzyme forms and their roles in metabolism.

Thiamine Metabolic Pathway





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